

Personal protective equipment for handling Ethyl 6,8-dichlorooctanoate

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Compound of Interest

Compound Name: Ethyl 6,8-dichlorooctanoate

Cat. No.: B143167

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Essential Safety and Handling Guide for Ethyl 6,8-dichlorooctanoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Ethyl 6,8-dichlorooctanoate** (CAS No. 1070-64-0). Adherence to these procedures is critical for ensuring laboratory safety and proper management of this chemical.

I. Chemical and Physical Properties

A summary of the key physical and chemical properties of **Ethyl 6,8-dichlorooctanoate** is provided below. This information is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₁₀ H ₁₈ Cl ₂ O ₂ [1]
Molecular Weight	241.15 g/mol [1]
Appearance	Colorless to pale yellow oil/liquid[2][3][4][5]
Boiling Point	109 °C at 0.7 Torr[2][3]
Density	1.107 g/mL at 25 °C[2][3]
Flash Point	105.1 °C[4][5]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol, chloroform, and ethyl acetate.[3][5]

II. Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 6,8-dichlorooctanoate is classified with specific hazards that necessitate the use of appropriate personal protective equipment.

GHS Hazard Classification[1][6]

Hazard Class	Category	Hazard Statement
Skin Sensitization	1	H317: May cause an allergic skin reaction.[1][6]
Hazardous to the aquatic environment, long-term hazard	2	H411: Toxic to aquatic life with long lasting effects.[1][6]

Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a full-face shield. [6] [7] [8]	Protects against splashes and vapors that can cause eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., Neoprene, Butyl rubber). [8] [9] Fire/flammable resistant and impervious clothing. [6]	Prevents skin contact, which may cause an allergic skin reaction. [1] [6]
Respiratory Protection	Use in a well-ventilated area or under a fume hood. [6] If ventilation is inadequate, a NIOSH-certified respirator with appropriate cartridges for organic vapors and acid gases should be used. [7] [10]	Minimizes inhalation of vapors.

III. Operational Plan for Handling and Storage

A systematic approach to handling and storing **Ethyl 6,8-dichlorooctanoate** is essential to minimize exposure and risk.

Step 1: Receiving and Inspection

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Ensure the container is properly labeled with the chemical name, CAS number, and hazard pictograms.
- Verify that the Safety Data Sheet (SDS) is readily available.

Step 2: Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[6\]](#)
- Keep away from incompatible materials, heat, and sources of ignition.[\[11\]](#)[\[12\]](#)

- The storage area should be clearly marked, and access should be restricted to authorized personnel.
- Store apart from foodstuff containers.[\[6\]](#)

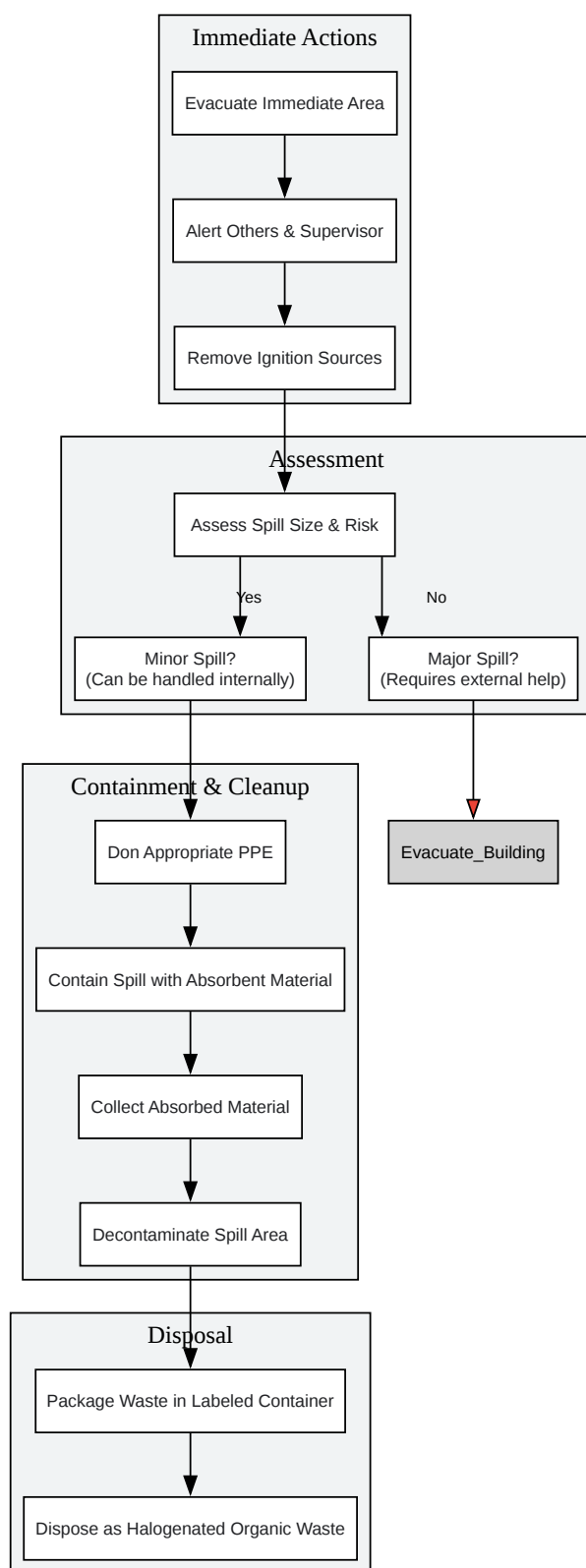
Step 3: Handling and Use

- All handling of **Ethyl 6,8-dichlorooctanoate** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[6\]](#)
- Wear the appropriate PPE as specified in Section II.
- Avoid contact with skin and eyes.[\[6\]](#)
- Avoid breathing vapors or mist.[\[6\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[6\]](#)
- After handling, wash hands and any exposed skin thoroughly. Contaminated work clothing should not be allowed out of the workplace and should be washed before reuse.[\[6\]](#)

IV. Spill Management Plan

In the event of a spill, immediate and appropriate action is necessary to control the situation and prevent exposure.

Workflow for Chemical Spill Response



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Caption: Workflow for handling a chemical spill of **Ethyl 6,8-dichlorooctanoate**.

Step-by-Step Spill Procedure

- Immediate Actions:
 - Evacuate personnel from the immediate spill area.
 - Alert nearby colleagues and the laboratory supervisor.
 - If flammable vapors may be present, remove all sources of ignition.[\[12\]](#)
- Assessment:
 - Assess the extent of the spill and the associated risks.
 - For a small spill, trained personnel with appropriate PPE can proceed with cleanup.
 - For a large spill, or if there is any uncertainty, evacuate the area and contact emergency services.
- Containment and Cleanup (for minor spills):
 - Ensure adequate ventilation.
 - Wear the personal protective equipment outlined in Section II.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, dry sand, or earth).
 - Carefully collect the absorbed material and place it into a suitable, labeled container for disposal.[\[11\]](#)
 - Clean the spill area with a suitable solvent, followed by soap and water.

V. Disposal Plan

Ethyl 6,8-dichlorooctanoate is a halogenated organic compound and must be disposed of as hazardous waste.

Step 1: Waste Collection

- Collect waste **Ethyl 6,8-dichlorooctanoate** and any contaminated materials (e.g., absorbent pads, gloves) in a designated, leak-proof, and clearly labeled waste container.[11]
- The label should include the words "Hazardous Waste" and the chemical name.[13]

Step 2: Waste Segregation

- Crucially, do not mix halogenated organic waste with non-halogenated organic waste.[13][14][15] This is due to different disposal requirements and costs.[15][16]
- Store the halogenated waste container in a designated satellite accumulation area, away from incompatible materials.[16]

Step 3: Disposal

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[6]
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[6]

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